

# Application Notes and Protocols for the Quantification of Thiencarbazone-methyl

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## Compound of Interest

Compound Name: *Thiencarbazone*

Cat. No.: *B109821*

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These application notes provide detailed methodologies for the quantitative analysis of **Thiencarbazone**-methyl in environmental samples. The primary focus is on the highly sensitive and selective Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) technique, which is the industry standard for this type of analysis. A general protocol for High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) is also provided as a potential screening method.

## Overview and Analyte Information

**Thiencarbazone**-methyl is a sulfonyl-amino-carbonyl-triazolinone herbicide used for the control of grassy and broadleaf weeds.<sup>[1]</sup> Its chemical structure and properties are summarized below.

Parameter	Value
IUPAC Name	methyl 4-[[[(4,5-dihydro-3-methoxy-4-methyl-5-oxo-1H-1,2,4-triazol-1-yl)carbonyl]amino]sulfonyl]-5-methyl-3-thiophenecarboxylate
CAS Number	317815-83-1
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>4</sub> O <sub>7</sub> S <sub>2</sub>
Molecular Weight	390.39 g/mol

## Recommended Analytical Technique: LC-MS/MS

LC-MS/MS is the preferred method for the quantification of **Thiencarbazone**-methyl due to its high sensitivity, selectivity, and applicability to complex matrices such as soil and water.

## Quantitative Data Summary

The following tables summarize the quantitative performance of a validated LC-MS/MS method for the determination of **Thiencarbazone**-methyl.

Table 1: Linearity and Limits of Quantification

Analyte	Matrix	Linearity Range (mg/L)	Correlation Coefficient ( $r^2$ )	Limit of Quantification (LOQ)
Thiencarbazone-methyl	Water	0.001 - 0.1	> 0.995	0.1 µg/L
Thiencarbazone-methyl	Soil & Sediment	0.001 - 0.1	> 0.995	0.5 µg/kg

Table 2: Recovery and Precision Data

Matrix	Spiked Level	Average Recovery (%)	Relative Standard Deviation (RSD, n=5) (%)
Water	0.1 µg/L	75.5 - 104	1.4 - 8.6
1 µg/L	75.5 - 104	1.4 - 8.6	
10 µg/L	75.5 - 104	1.4 - 8.6	
Soil & Sediment	0.5 µg/kg	75.4 - 105	1.5 - 9.7
5 µg/kg	75.4 - 105	1.5 - 9.7	
50 µg/kg	75.4 - 105	1.5 - 9.7	

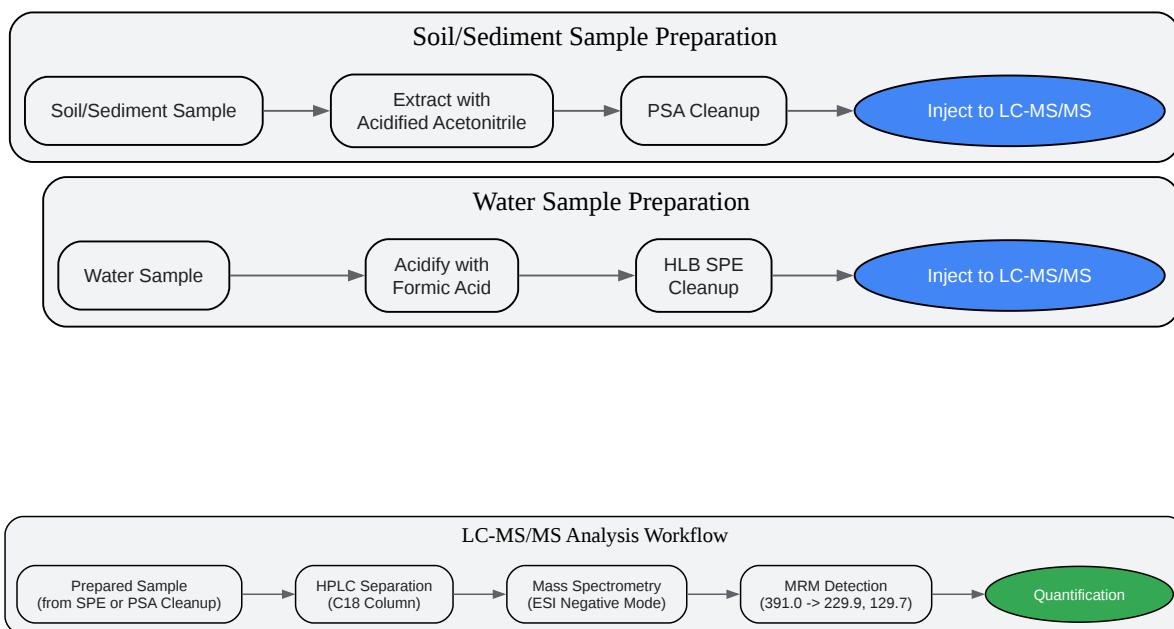
## Experimental Protocols: LC-MS/MS

### Water Samples:

- Acidify the water sample with formic acid.
- Perform solid-phase extraction (SPE) using an HLB cartridge for cleanup and concentration.
- Elute the analyte from the SPE cartridge.
- The eluate is then ready for LC-MS/MS analysis.

### Soil and Sediment Samples:

- Extract the sample with acidified acetonitrile.
- Clean up the extract using a primary secondary amine (PSA) cartridge.
- The cleaned extract is then ready for LC-MS/MS analysis.



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## References

- 1. epa.gov [epa.gov]
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